

1-Allyl-1H-indol-5-amine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Allyl-1h-indol-5-amine

Cat. No.: B15324891

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Allyl-1H-indol-5-amine**, a novel indole derivative. Due to the limited availability of data for this specific compound, this document synthesizes information from related molecules, general synthetic methodologies, and the known biological significance of the indole scaffold. This guide aims to serve as a foundational resource for researchers interested in the potential applications of this and similar molecules in drug discovery and chemical biology.

Introduction

Indole and its derivatives are a cornerstone of medicinal chemistry, forming the structural core of numerous natural products, pharmaceuticals, and bioactive molecules.^{[1][2]} The indole scaffold's ability to mimic peptide structures allows it to bind to a wide array of biological targets, leading to a broad spectrum of pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^[2] The introduction of an allyl group at the N-1 position of the indole ring, as in **1-Allyl-1H-indol-5-amine**, can significantly influence the molecule's steric and electronic properties, potentially modulating its biological activity and metabolic stability. The presence of a primary amine at the C-5 position offers a versatile handle for further chemical modifications and library development.

Chemical and Physical Properties

A specific CAS number for **1-Allyl-1H-indol-5-amine** has not been identified in publicly accessible databases, suggesting it is a novel or not widely cataloged compound. However, we can infer its likely properties from the known characteristics of its parent compounds, 5-aminoindole and 1-allyl-1H-indole.

Table 1: Physicochemical Properties of Parent Compounds

Property	5-Aminoindole	1-Allyl-1H-indole
CAS Number	5192-03-0[3][4]	16886-08-1[5]
Molecular Formula	C ₈ H ₈ N ₂ [3][4]	C ₁₁ H ₁₁ N[5]
Molecular Weight	132.16 g/mol [3][4]	157.21 g/mol
Melting Point	131-133 °C[6]	Not available
Boiling Point	190 °C at 6 mmHg[6]	Not available
Water Solubility	Insoluble[6]	Not available
LogP (Octanol/Water)	1.268[3]	Not available

Based on these parent compounds, the properties of **1-Allyl-1H-indol-5-amine** can be estimated as follows:

- Molecular Formula: C₁₁H₁₂N₂
- Molecular Weight: 172.23 g/mol

The introduction of the allyl group is expected to decrease the melting point and increase the lipophilicity (LogP) compared to 5-aminoindole. The solubility in organic solvents is likely to be good, while water solubility is expected to be low.

Synthesis and Experimental Protocols

The synthesis of **1-Allyl-1H-indol-5-amine** can be achieved through the N-alkylation of 5-aminoindole. Several catalytic methods have been reported for the N-allylation of indoles, offering high yields and selectivity. A plausible synthetic route is the palladium-catalyzed allylic amination of 5-aminoindole.

Proposed Experimental Protocol: Palladium-Catalyzed N-Allylation

This protocol is adapted from established methods for the N-allylation of indoles and indolines. [\[7\]](#)[\[8\]](#)

Materials:

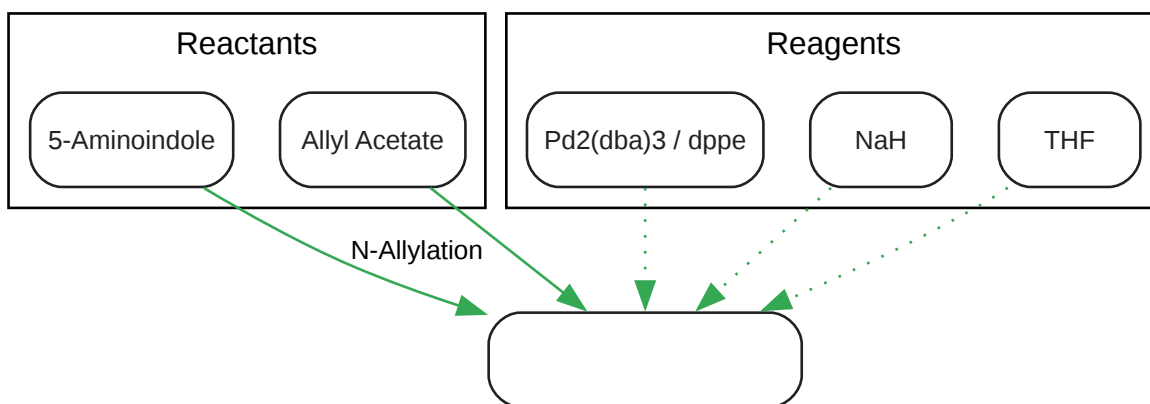
- 5-Aminoindole
- Allyl acetate (or another suitable allyl source)
- Tris(dibenzylideneacetone)dipalladium(0) ($\text{Pd}_2(\text{dba})_3$)
- 1,2-Bis(diphenylphosphino)ethane (dppe) or a similar phosphine ligand
- Sodium hydride (NaH) or another suitable base
- Anhydrous, degassed solvent (e.g., Tetrahydrofuran (THF) or Dioxane)
- Standard laboratory glassware and inert atmosphere setup (e.g., Schlenk line)

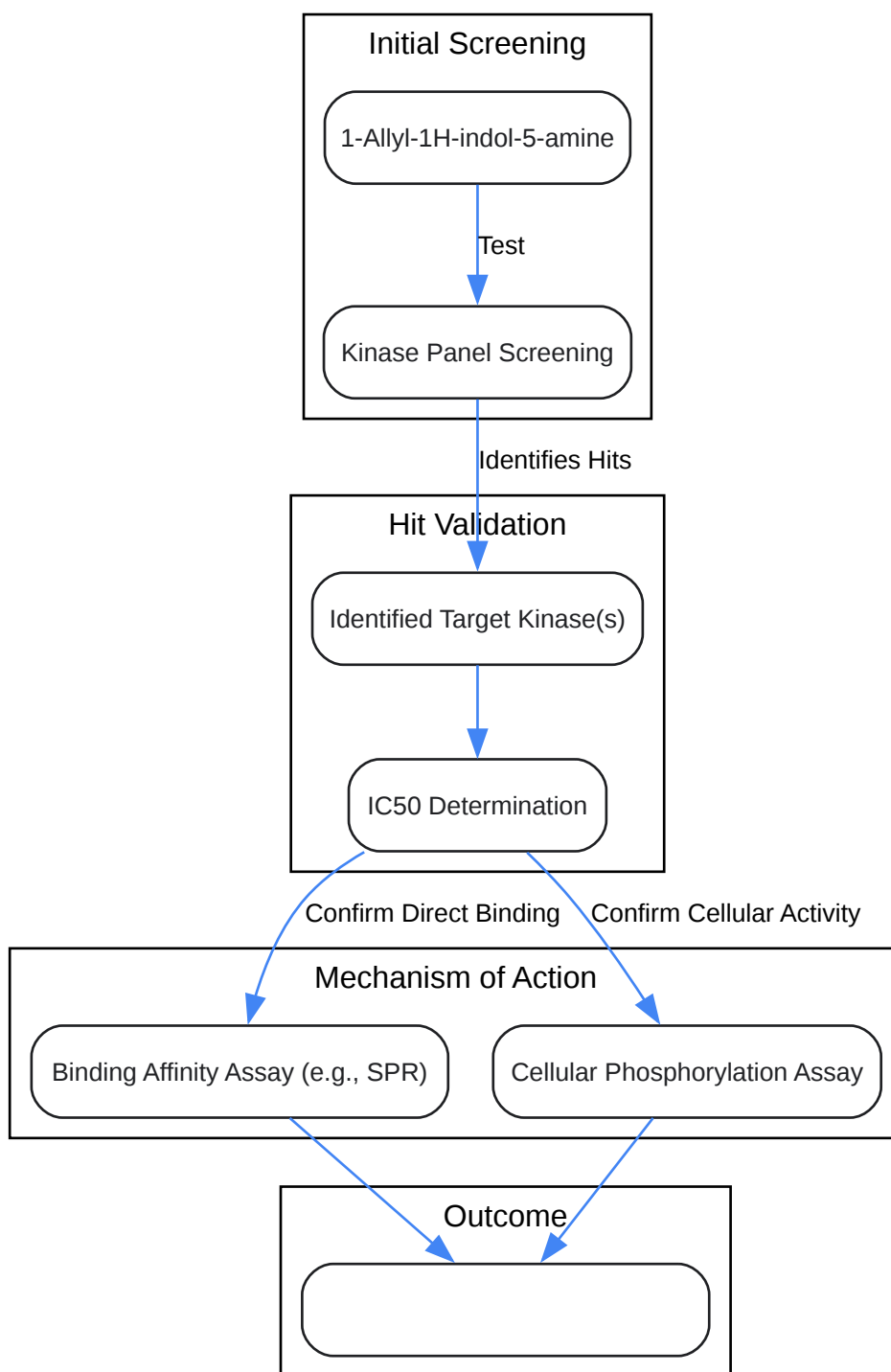
Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere (Argon or Nitrogen), add 5-aminoindole (1 equivalent) and anhydrous THF.
- Cool the mixture to 0 °C and add sodium hydride (1.2 equivalents) portion-wise.
- Allow the mixture to stir at room temperature for 30 minutes.
- In a separate flask, prepare the palladium catalyst by dissolving $\text{Pd}_2(\text{dba})_3$ (2.5 mol%) and the phosphine ligand (10 mol%) in anhydrous THF.
- Add the catalyst solution to the reaction mixture.
- Add allyl acetate (1.5 equivalents) dropwise to the reaction mixture.

- Heat the reaction mixture to reflux and monitor the progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature and quench cautiously with water.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain **1-Allyl-1H-indol-5-amine**.

Diagram 1: Proposed Synthesis of **1-Allyl-1H-indol-5-amine**





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